

Purity analysis of commercially available 2-Fluorobenzeneethanethiol

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Compound of Interest

Compound Name: 2-Fluorobenzeneethanethiol

Cat. No.: B15323396

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An In-depth Technical Guide to the Purity Analysis of Commercially Available 2-Fluorobenzeneethanethiol

For Researchers, Scientists, and Drug Development Professionals

Introduction

2-Fluorobenzeneethanethiol is an organosulfur compound of interest in synthetic chemistry and drug discovery due to the presence of both a reactive thiol group and a fluorinated aromatic ring. The thiol moiety allows for a variety of chemical transformations, including nucleophilic substitution, addition to electrophiles, and the formation of disulfides. The fluorine atom can modulate the compound's physicochemical properties, such as lipophilicity and metabolic stability, which is of particular interest in the development of novel therapeutic agents.

Given its potential applications, ensuring the purity of commercially available **2-Fluorobenzeneethanethiol** is of paramount importance. Impurities can arise from the synthetic route, degradation, or improper storage and can interfere with downstream applications, leading to irreproducible results and potential safety concerns. This technical guide provides a comprehensive overview of the analytical methods for assessing the purity of **2-Fluorobenzeneethanethiol**, including detailed experimental protocols and data presentation.

Potential Impurities

The most common synthetic route to **2-Fluorobenzeneethanethiol** involves the reaction of a 2-fluorobenzyl halide with a hydrosulfide salt. Based on this, potential impurities may include:

- Starting Materials: Unreacted 2-fluorobenzyl halide.
- By-products: Bis(2-fluorophenyl)methanethiol (the corresponding disulfide), and other related sulfur compounds.
- Solvent Residues: Residual solvents from the synthesis and purification process.

Data Presentation

The following tables summarize representative quantitative data for the purity analysis of a typical batch of commercially available **2-Fluorobenzeneethanethiol**.

Table 1: Representative Purity and Physical Properties

Parameter	Specification	Result	Method
Appearance	Clear, colorless to pale yellow liquid	Conforms	Visual Inspection
Purity (Assay)	≥ 98.0%	99.2%	GC-FID
Refractive Index (at 20°C)	1.550 - 1.560	1.555	Refractometry
Identity	Conforms to structure	Conforms	GC-MS, ¹ H NMR

Table 2: Illustrative Impurity Profile

Impurity	Retention Time (GC)	Concentration (%)	Method
Toluene	4.2 min	0.05%	GC-MS
2-Fluorobenzyl chloride	8.9 min	0.15%	GC-MS
Bis(2-fluorophenyl)methanethiol	15.2 min	0.5%	GC-MS
Unknown Impurity 1	16.1 min	0.1%	GC-MS

Experimental Protocols

Gas Chromatography-Flame Ionization Detection (GC-FID) for Purity Assay

This method is used for the quantitative determination of the purity of **2-Fluorobenzeneethanethiol**.

Instrumentation:

- Gas Chromatograph equipped with a Flame Ionization Detector (FID)
- Column: Agilent DB-5ms (30 m x 0.25 mm, 0.25 µm film thickness) or equivalent
- Injector: Split/Splitless
- Carrier Gas: Helium

Chromatographic Conditions:

- Inlet Temperature: 250°C
- Injection Volume: 1 µL
- Split Ratio: 50:1

- Oven Temperature Program:
 - Initial Temperature: 70°C, hold for 2 minutes
 - Ramp: 10°C/min to 280°C
 - Hold: 5 minutes at 280°C
- Detector Temperature: 300°C
- Data Analysis: The percentage purity is calculated based on the area of the main peak relative to the total peak area.

Gas Chromatography-Mass Spectrometry (GC-MS) for Impurity Identification

This method is used to identify potential impurities.

Instrumentation:

- Gas Chromatograph coupled to a Mass Spectrometer
- Column and conditions as per the GC-FID method.

Mass Spectrometer Conditions:

- Ionization Mode: Electron Ionization (EI) at 70 eV
- Mass Range: 35 - 550 amu
- Source Temperature: 230°C
- Quadrupole Temperature: 150°C
- Data Analysis: Impurities are identified by comparing their mass spectra with a reference library (e.g., NIST).

High-Performance Liquid Chromatography (HPLC-UV) for Orthogonal Purity Assessment

HPLC provides an alternative method for purity determination, which is particularly useful for non-volatile impurities.

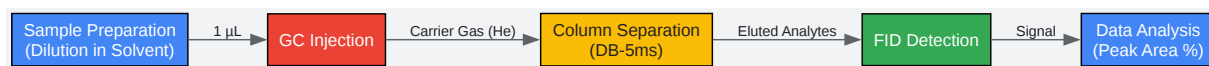
Instrumentation:

- HPLC system with a UV detector
- Column: C18 reverse-phase column (e.g., 4.6 x 150 mm, 5 μ m)

Chromatographic Conditions:

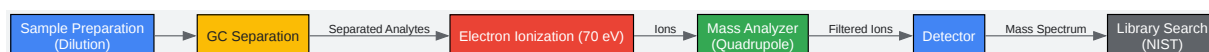
- Mobile Phase: Acetonitrile and water gradient
 - A: Water with 0.1% Formic Acid
 - B: Acetonitrile with 0.1% Formic Acid
- Gradient:
 - 0-2 min: 50% B
 - 2-15 min: 50% to 95% B
 - 15-20 min: 95% B
 - 20-22 min: 95% to 50% B
 - 22-25 min: 50% B
- Flow Rate: 1.0 mL/min
- Column Temperature: 30°C
- Detection Wavelength: 254 nm
- Injection Volume: 10 μ L

Visualizations



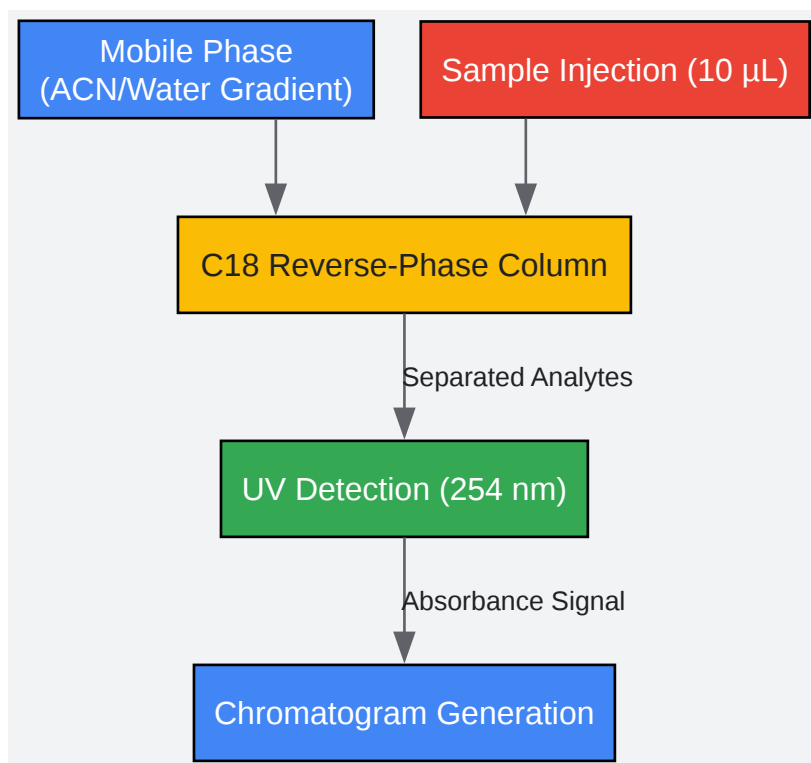
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Caption: Workflow for GC-FID Purity Assay.



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Caption: Workflow for GC-MS Impurity Identification.



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Caption: Workflow for HPLC-UV Purity Assessment.

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